

In Vivo Validation of Phenylisoxazole Derivatives in Mouse Models: A Comparative Analysis

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Compound of Interest

Compound Name: 4-Phenylisoxazol-3(2H)-one

Cat. No.: B15206650

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While direct in vivo validation studies for **4-Phenylisoxazol-3(2H)-one** in mouse models are not readily available in the current body of scientific literature, numerous studies on structurally related phenylisoxazole and isoxazole derivatives have demonstrated significant anti-inflammatory and anticancer activities. This guide provides a comparative overview of the in vivo efficacy of these related compounds against established therapeutic agents, offering insights into the potential therapeutic applications of the **4-Phenylisoxazol-3(2H)-one** scaffold.

This guide synthesizes available preclinical data on isoxazole derivatives with close structural similarity to **4-Phenylisoxazol-3(2H)-one** and compares their performance with standard-of-care drugs, Paclitaxel for anticancer and Celecoxib for anti-inflammatory assessments, in relevant mouse models.

Anti-Inflammatory Activity: Isoxazole Derivatives vs. Celecoxib

The anti-inflammatory potential of isoxazole derivatives is often evaluated in a carrageenan-induced paw edema model in mice, a standard and well-characterized model of acute inflammation. In this model, the isoxazole derivative MZO-2 has shown potent anti-inflammatory effects.^[1]

Comparative Efficacy in Carrageenan-Induced Paw Edema

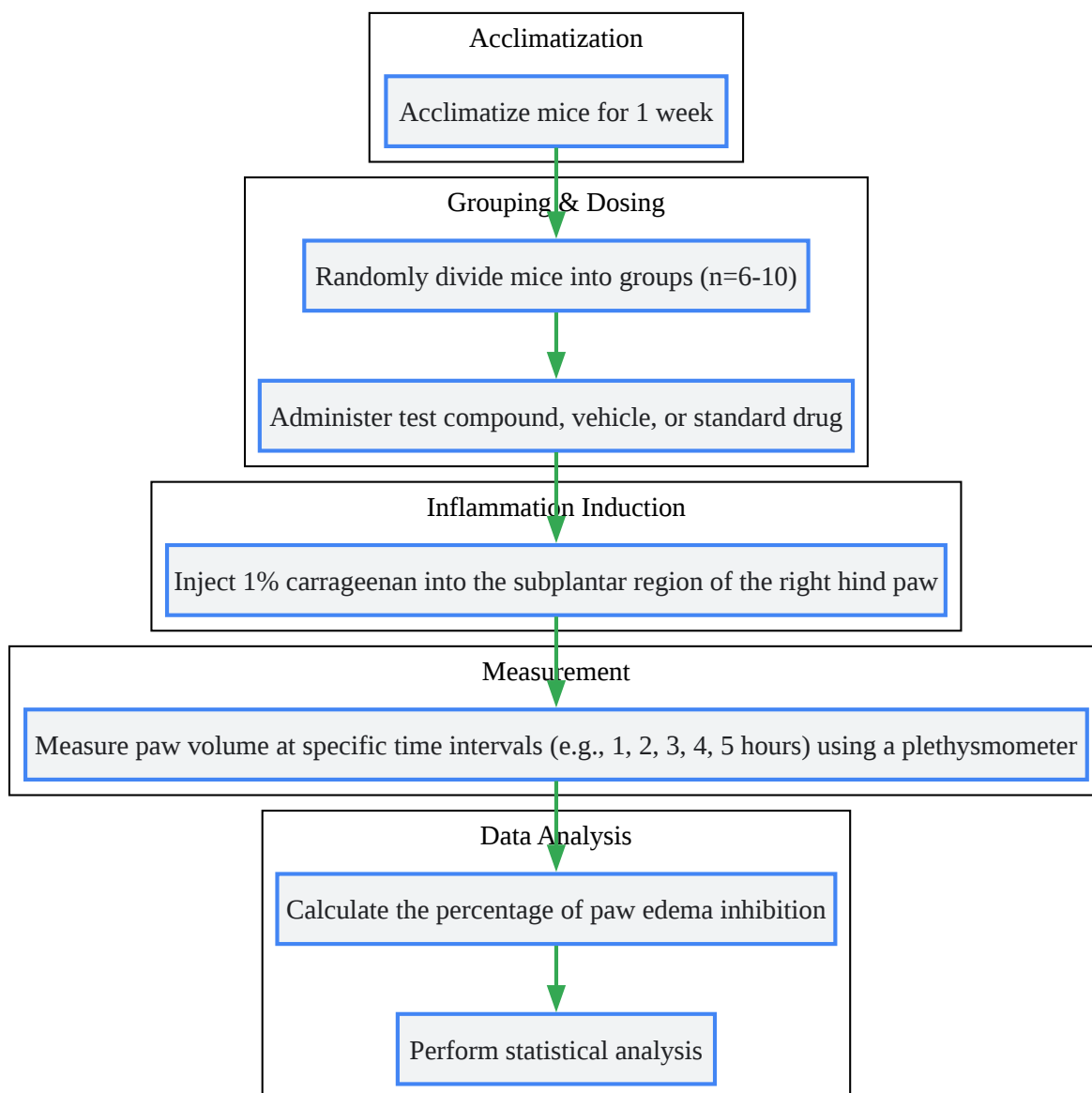
Compound	Dose	Route of Administration	Paw Edema Inhibition (%)	Mouse Strain	Reference
MZO-2	Not Specified	Ointment	Comparable to Tacrolimus	Not Specified	[1]
Celecoxib	15 mg/kg	Oral	Synergistic with Shinbaro	Not Specified	[2]
Diclofenac Sodium (Standard)	Not Specified	Oral	Significant	Wistar Albino Rats	[3]

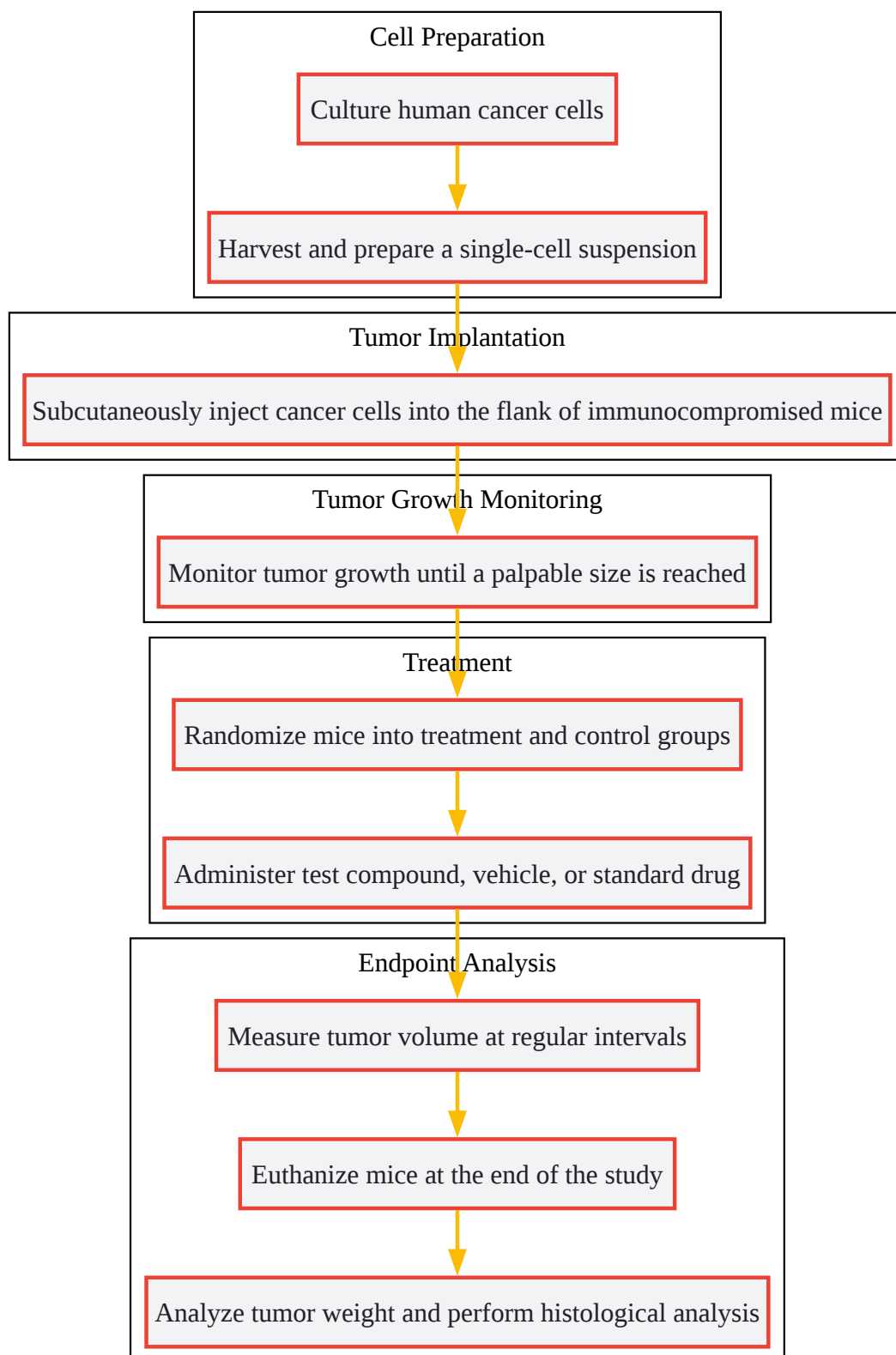
Note: Direct percentage of inhibition for MZO-2 and Celecoxib were not explicitly stated in the referenced abstract, but their significant anti-inflammatory effects were highlighted.

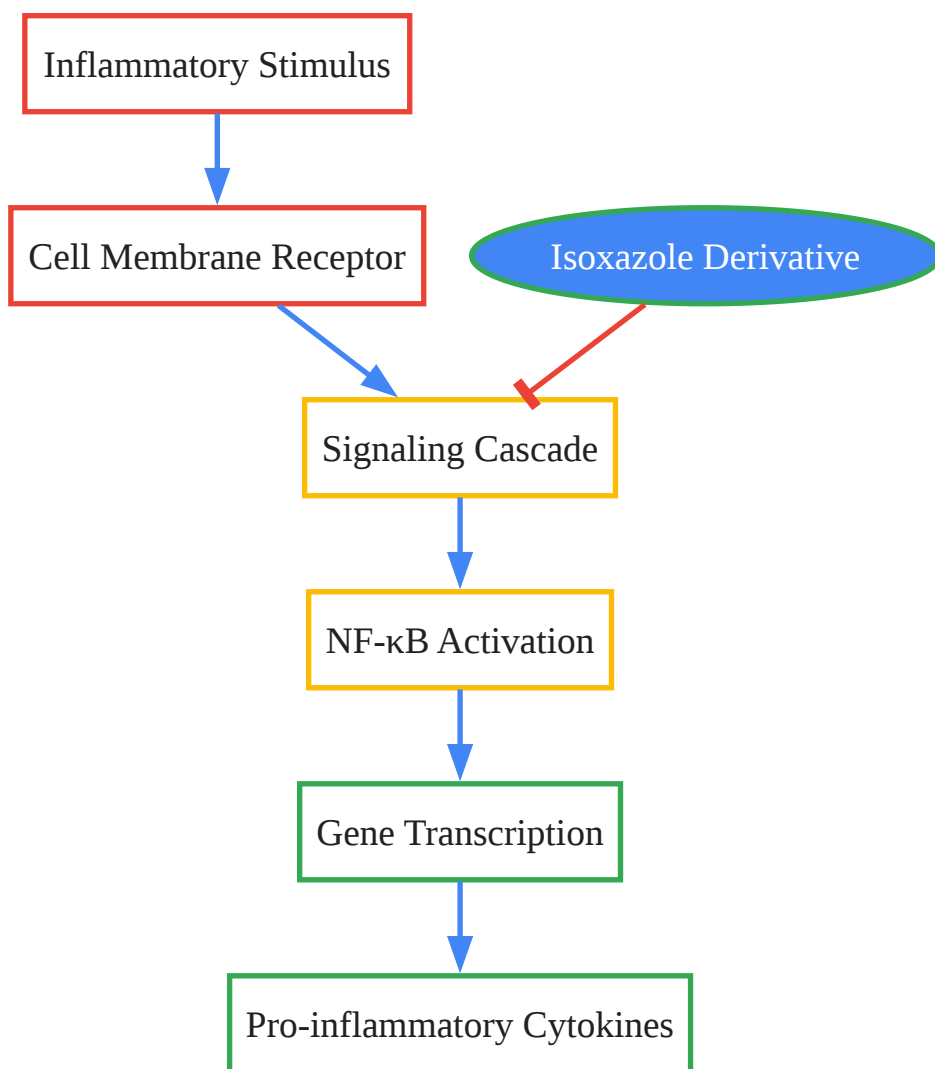
Experimental Protocol: Carrageenan-Induced Paw Edema

This protocol is a standard method used to induce acute inflammation and evaluate the efficacy of anti-inflammatory compounds.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Workflow for Carrageenan-Induced Paw Edema Model







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